

2-Ethylhexyl Bromide: A Comprehensive Technical Guide to Safety, Hazards, and GHS Classification

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Compound of Interest

Compound Name: 2-Ethylhexyl bromide

Cat. No.: B156332

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Ethylhexyl bromide (CAS No. 18908-66-2), also known as 1-bromo-2-ethylhexane, is a branched alkyl halide utilized as an intermediate in various organic syntheses, including the production of pharmaceuticals, surfactants, and plasticizers.^{[1][2]} This technical guide provides an in-depth overview of the safety, hazards, and GHS classification of **2-Ethylhexyl bromide** to ensure its safe handling and use in research and development settings.

Chemical and Physical Properties

2-Ethylhexyl bromide is a colorless to light yellow liquid.^{[1][3]} It is characterized by low solubility in water but is soluble in many organic solvents.^{[1][4]} A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **2-Ethylhexyl Bromide**

Property	Value	Reference(s)
CAS Number	18908-66-2	[5]
Molecular Formula	C8H17Br	[6]
Molecular Weight	193.12 g/mol	[6][7]
Appearance	Colorless to light yellow liquid	[1][3]
Boiling Point	75 - 77 °C @ 16 mmHg	[5]
Flash Point	69 °C / 156.2 °F (closed cup)	[5]
Density	1.086 g/mL at 25 °C	[8]
Solubility	Insoluble in water; soluble in organic solvents.	[1][4]
Synonyms	1-Bromo-2-ethylhexane, 3-(Bromomethyl)heptane	[5][6]


GHS Classification and Hazards

Under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-Ethylhexyl bromide** is classified as a hazardous substance.[5] The GHS classification is summarized in Table 2.

Table 2: GHS Hazard Classification for **2-Ethylhexyl Bromide**

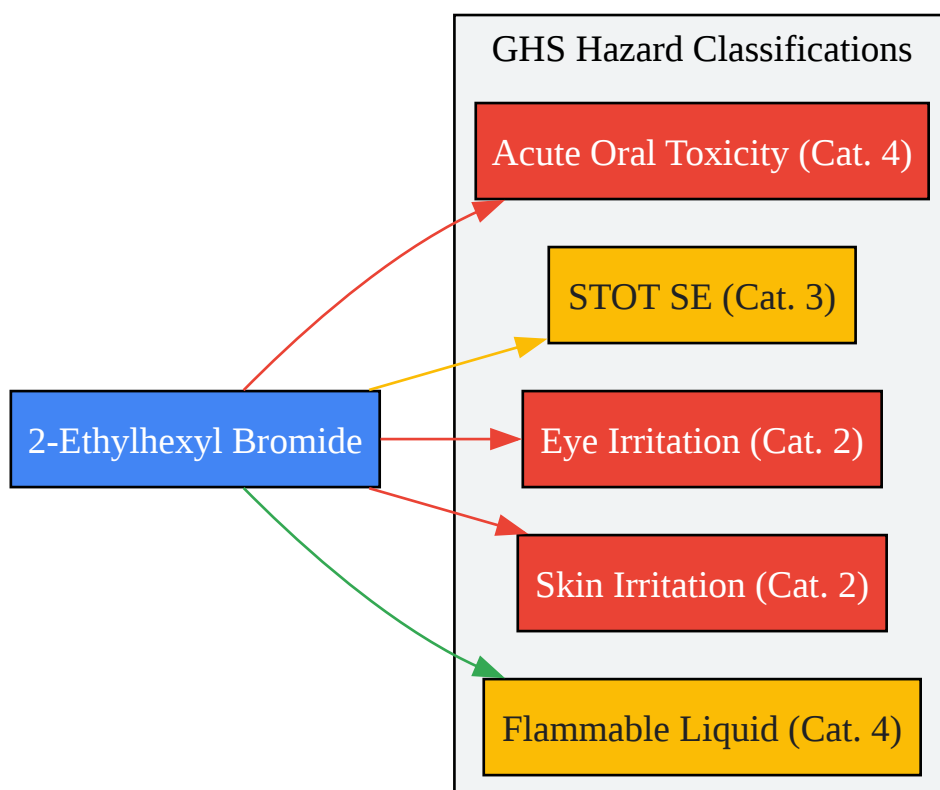
Hazard Class	Category	Hazard Statement	Reference(s)
Flammable Liquids	Category 4	H227: Combustible liquid	[5]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[5][7]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	[5][7]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[5][7]
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed	[7]

The corresponding GHS pictograms are:

 alt text

Signal Word: Warning[5]

The hazards associated with **2-Ethylhexyl bromide** necessitate careful handling and the use of appropriate personal protective equipment to prevent adverse health effects.



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GHS Hazard Classification of 2-Ethylhexyl Bromide

Toxicological Information

Detailed quantitative toxicological data, such as LD50 and LC50 values for **2-Ethylhexyl bromide**, are not readily available in published literature.^[7] Safety Data Sheets often state that no acute toxicity information is available for this specific product.^[7] However, the GHS classification of "Harmful if swallowed" (Acute Toxicity, Oral, Category 4) indicates a potential for significant adverse effects upon ingestion.^[7]

For comparison, the related compound 1-bromohexane has a reported oral LD50 in rats of > 2000 mg/kg and an inhalation LC50 in rats of 550 g/m³ over 30 minutes.^{[9][10]} Alkyl halides as a class are known to have toxic effects, primarily affecting points of contact such as the skin and respiratory tract, as well as potentially the central nervous system and liver.^[11]

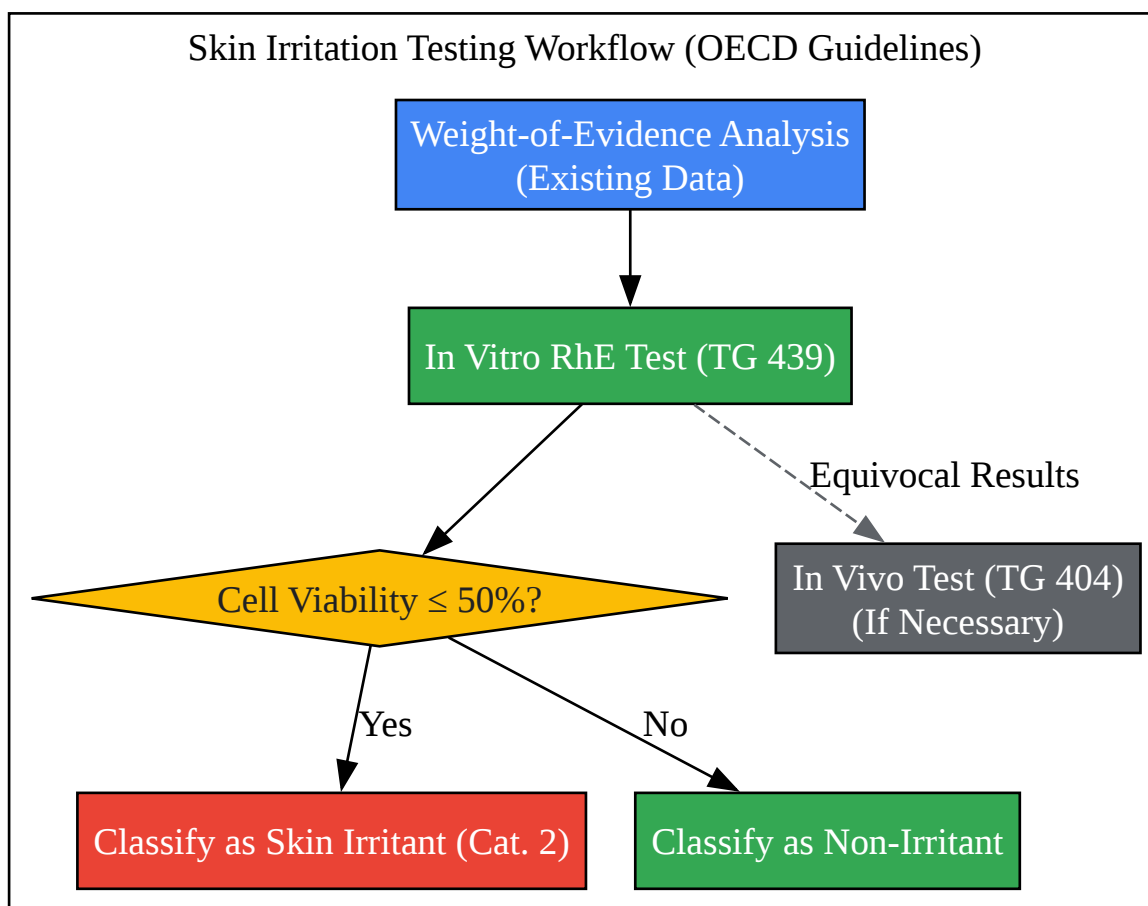
Experimental Protocols for Hazard Determination

The classification of **2-Ethylhexyl bromide** for skin and eye irritation is based on experimental data derived from standardized testing protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Skin Irritation Testing (OECD Test Guideline 404 & 439)

The determination of skin irritation potential involves a tiered testing strategy that prioritizes in vitro methods to reduce animal testing.[\[1\]](#)[\[12\]](#)

- Initial Assessment: A weight-of-evidence analysis of existing data on **2-Ethylhexyl bromide** and structurally related compounds is performed.[\[1\]](#)
- In Vitro Testing (OECD TG 439): This is the preferred method and utilizes a reconstructed human epidermis (RhE) model.[\[12\]](#)[\[13\]](#)
 - The test substance is applied topically to the RhE tissue.
 - After a specified exposure and post-incubation period, cell viability is measured, typically using the MTT assay.
 - A reduction in cell viability below a certain threshold (e.g., $\leq 50\%$) indicates that the substance is a skin irritant.[\[6\]](#)
- In Vivo Testing (OECD TG 404): If in vitro results are not sufficient for classification, an in vivo test using albino rabbits may be conducted.[\[1\]](#)
 - A small amount of the substance is applied to a shaved patch of skin.
 - The site is observed for signs of erythema (redness) and edema (swelling) at specific intervals.
 - The severity of the reactions is scored to determine the irritation potential.



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Workflow for Skin Irritation Assessment

Eye Irritation Testing (OECD Test Guideline 405)

Similar to skin irritation testing, a sequential approach is recommended to minimize animal use. [\[5\]](#)

- **Weight-of-Evidence Analysis:** Existing data on the substance and its analogues are reviewed. Substances known to be corrosive or severely irritating to the skin are generally considered to be corrosive or irritating to the eyes without further testing. [\[5\]](#)
- **In Vitro/Ex Vivo Testing:** A variety of validated in vitro and ex vivo tests are available, such as the Bovine Corneal Opacity and Permeability (BCOP) test (OECD TG 437) or tests using

reconstructed human cornea-like epithelium (RhCE) models (OECD TG 492). These tests assess endpoints like corneal opacity and cell viability.

- In Vivo Testing (OECD TG 405): If necessary, an in vivo test is performed on albino rabbits.
[5]
 - A single dose of the substance is applied to one eye of the animal.
 - The eye is examined at specific intervals (e.g., 1, 24, 48, and 72 hours) for lesions of the cornea, iris, and conjunctiva.
 - The severity and reversibility of the effects are scored to classify the substance.

Safe Handling, Storage, and First Aid

Handling and Storage

- Handle in a well-ventilated area, preferably in a chemical fume hood.[5]
- Wear appropriate personal protective equipment, including chemical-resistant gloves, safety goggles, and a lab coat.[5]
- Keep away from heat, sparks, open flames, and other sources of ignition as it is a combustible liquid.[5]
- Store in a tightly closed container in a cool, dry, and well-ventilated place.[5] Keep refrigerated for long-term storage.[5]
- Incompatible with strong oxidizing agents and strong bases.[5]

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[5]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Get medical attention if irritation persists.[5]

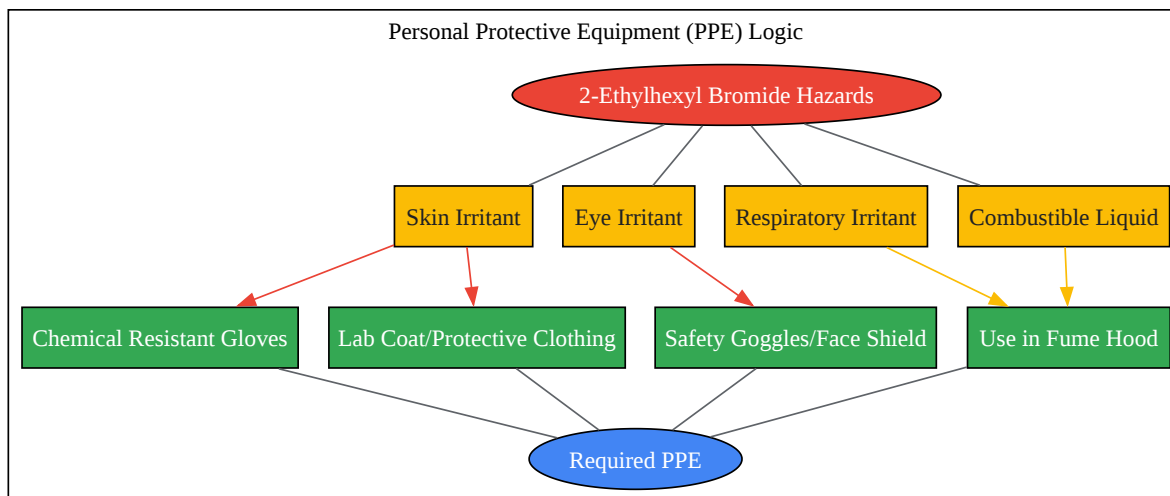
- Inhalation: Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[\[5\]](#)[\[13\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[5\]](#)[\[13\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[\[5\]](#) Water mist can be used to cool closed containers.[\[5\]](#)
- Specific Hazards: Combustible liquid.[\[5\]](#) Containers may explode when heated.[\[5\]](#) Hazardous decomposition products include carbon monoxide, carbon dioxide, and hydrogen halides.[\[5\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[5\]](#)

Accidental Release Measures

- Ensure adequate ventilation and remove all sources of ignition.[\[5\]](#)
- Wear appropriate personal protective equipment.
- Absorb the spill with an inert absorbent material (e.g., sand, silica gel, vermiculite).[\[5\]](#)
- Collect the absorbed material into a suitable, closed container for disposal.[\[5\]](#)
- Prevent the chemical from entering drains or waterways.



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Logical Relationship between Hazards and PPE

Ecological Information

There is limited specific data on the ecotoxicity of **2-Ethylhexyl bromide**. However, it is expected to be toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment.[5] Due to its low water solubility, it is not likely to be mobile in the environment.[10] It should not be released into the environment, and spills should be contained to prevent contamination of soil and water.[5]

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[5] Disposal should be in accordance with local, regional, and national hazardous waste regulations.[5] Do not empty into drains.[5]

Conclusion

2-Ethylhexyl bromide is a valuable chemical intermediate that presents moderate hazards, including combustibility, skin and eye irritation, respiratory tract irritation, and potential harm if swallowed. A thorough understanding and implementation of the safety precautions outlined in this guide are essential for its safe use in a laboratory or manufacturing setting. Adherence to GHS guidelines for handling, storage, and disposal, along with the use of appropriate personal protective equipment, will minimize the risk of exposure and ensure a safe working environment for all personnel. Further toxicological studies would be beneficial to provide more comprehensive quantitative data on the acute and chronic health effects of this compound.

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References

- 1. cdnisotopes.com [cdnisotopes.com]
- 2. fishersci.com [fishersci.com]
- 3. foodb.ca [foodb.ca]
- 4. static.cymitquimica.com [static.cymitquimica.com]
- 5. 1-Bromo-2-methylhexane | C₇H₁₅Br | CID 11745204 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. fishersci.com [fishersci.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 9. ECHA CHEM [chem.echa.europa.eu]
- 10. Substance Information - ECHA [echa.europa.eu]
- 11. chembk.com [chembk.com]
- 12. nbinno.com [nbinno.com]
- 13. 2-Ethylhexyl bromide | C₈H₁₇Br | CID 86804 - PubChem [pubchem.ncbi.nlm.nih.gov]

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